

Filricianine: An Emerging Diagnostic Imaging Agent

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Compound of Interest

Compound Name:	Filricianine
Cat. No.:	B15559892

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CAS Number: 2140857-94-7

Molecular Formula: C₄₅H₅₂N₂O₁₂S₃

Molecular Weight: 909.1 g/mol [\[1\]](#)

Introduction

Filricianine is a novel chemical entity identified as a diagnostic imaging agent.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) As of mid-2024, it has been listed as a proposed International Nonproprietary Name (INN) by the World Health Organization, indicating its recent entry into the pharmaceutical development landscape.[\[5\]](#) Its chemical structure suggests it belongs to the cyanine dye class, a group of compounds known for their fluorescent properties and use in various biomedical imaging applications.

Due to the novelty of this compound, there is a significant lack of publicly available in-depth technical information, including peer-reviewed research articles, detailed experimental protocols, and comprehensive safety and efficacy data. This guide summarizes the currently available information and provides a general overview based on the properties of related compounds in its chemical class.

Physicochemical Properties

A summary of the basic chemical and physical properties of **Filricianine** is presented below.

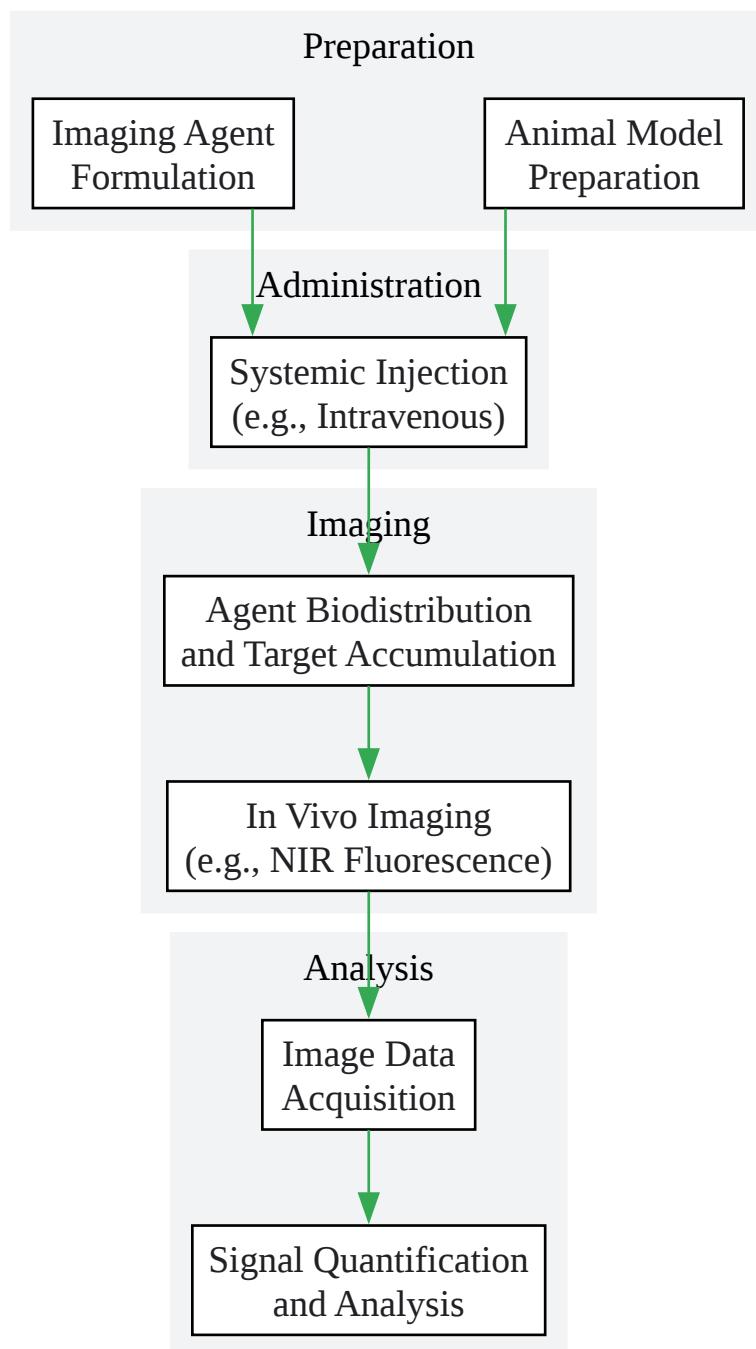
Property	Value	Source
CAS Number	2140857-94-7	[1]
Molecular Formula	C ₄₅ H ₅₂ N ₂ O ₁₂ S ₃	[1]
Molecular Weight	909.1 g/mol	[1]
IUPAC Name	3-[(3RS)-3-(3-carboxypropyl)-2-((1E)-2-[(3E)-3-((2E)-2-[3,3-dimethyl-1-(3-sulfopropyl)-1,3-dihydro-2H-indol-2-ylidene]ethylidene)-2-(4-sulfophenoxy)cyclohex-1-en-1-yl]ethen-1-yl)-3-methyl-3H-indol-1-ium-1-yl]propane-1-sulfonate	[5]
Synonyms	Filricianinum	[5]

Putative Mechanism of Action and Applications

While no specific mechanism of action for **Filricianine** has been published, its classification as a diagnostic imaging agent and its cyanine dye structure provide a basis for its likely application in fluorescence-based imaging techniques. Cyanine dyes are known to absorb and emit light in the near-infrared (NIR) spectrum, a range that allows for deeper tissue penetration and reduced background autofluorescence, making them ideal for *in vivo* imaging.[\[6\]](#)

General Workflow for Cyanine Dye-Based Imaging:

The following diagram illustrates a generalized workflow for the use of a cyanine dye-based imaging agent in a preclinical research setting.



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Generalized workflow for in vivo imaging studies.

Experimental Data and Protocols

Currently, there is no publicly available experimental data for **Filricianine**. Key information that would be essential for a comprehensive technical guide, such as:

- Quantitative Data: IC₅₀ values, binding affinities, pharmacokinetic parameters (ADME), and toxicity data.
- Experimental Protocols: Detailed methodologies for synthesis, purification, in vitro assays, and in vivo imaging studies.
- Signaling Pathways: Information on the biological pathways **Filricianine** interacts with or is designed to visualize.

is not present in the scientific literature or patent databases.

Logical Relationship for Development of a Novel Imaging Agent

The development and evaluation of a novel imaging agent like **Filricianine** would logically follow a series of preclinical and clinical stages. The diagram below outlines these hypothetical stages.



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Hypothetical development pathway for an imaging agent.

Conclusion

Filricianine is a newly identified diagnostic imaging agent with potential applications in biomedical research and clinical diagnostics. However, as of late 2025, there is a notable absence of detailed technical and experimental information in the public domain. For researchers, scientists, and drug development professionals, this means that while the compound is identified, its properties, efficacy, and safety remain to be characterized in

published literature. Future publications and patent filings will be critical in providing the necessary data to fully understand and utilize this novel agent.

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